

# Synthesis of Allyl Ethers Using Allyl Alcohol: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Allyl alcohol*

Cat. No.: *B041490*

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## Introduction

Allyl ethers are valuable synthetic intermediates in organic chemistry and drug development, serving as key building blocks for a diverse range of molecules. The allyl group can function as a protecting group for alcohols and phenols, and its double bond allows for a variety of subsequent chemical transformations.[1] The direct use of **allyl alcohol** as an allylating agent represents an atom-economical and environmentally benign approach for the synthesis of allyl ethers, with water often being the only byproduct. This document provides detailed application notes and experimental protocols for the synthesis of allyl ethers using **allyl alcohol** via various catalytic methods.

## Transition-Metal Catalyzed Dehydrative Allylation

The direct dehydrative coupling of alcohols with **allyl alcohol** is a powerful and "green" method for forming C-O bonds.[2] This approach avoids the pre-activation of **allyl alcohol** into halides or carbonates, thus minimizing waste.[2] Various transition metals, including gold, palladium, and iridium, have been shown to effectively catalyze this transformation.

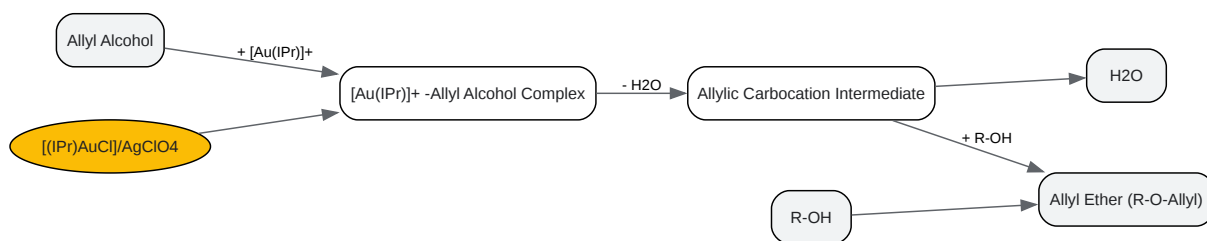
## Gold(I)-Catalyzed Dehydrative Alkoxylation

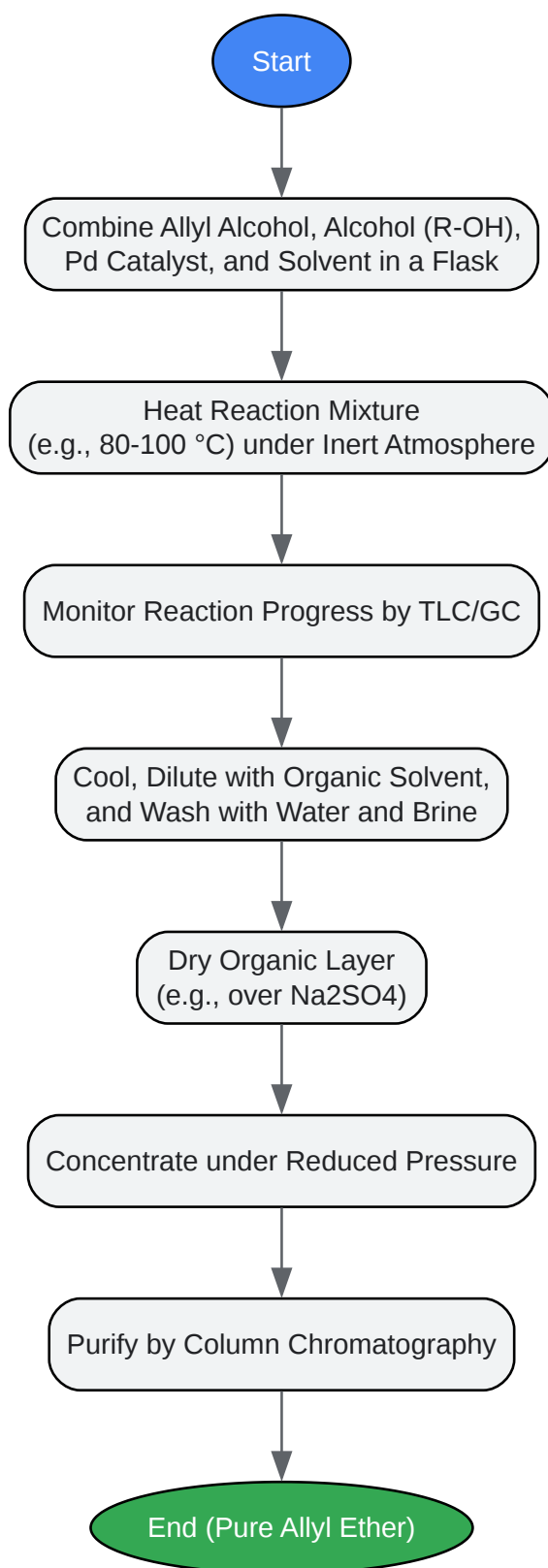
Gold(I) catalysts, particularly those with N-heterocyclic carbene (NHC) ligands, have emerged as effective promoters for the intermolecular dehydrative alkoxylation of allylic alcohols with

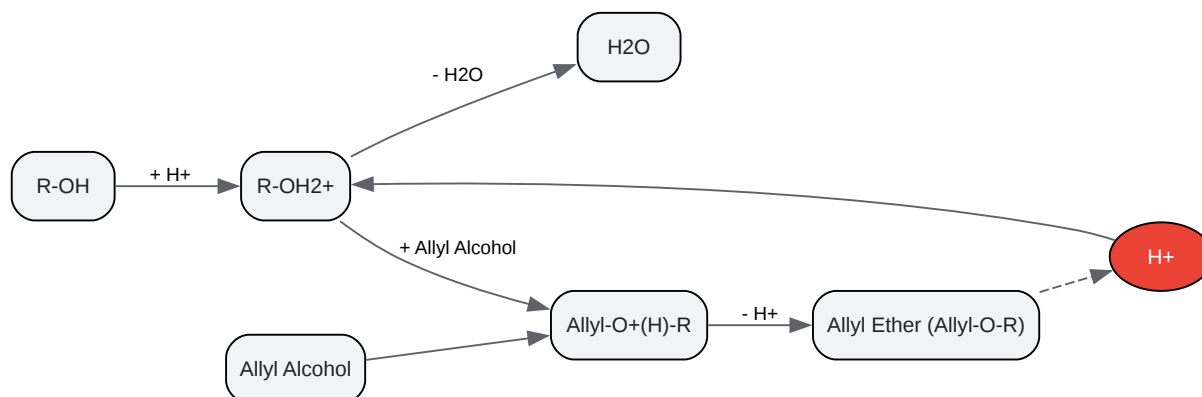
aliphatic alcohols.[3] These reactions are notable for their mild conditions and high regio- and stereospecificity.[3]

#### Reaction Mechanism Overview

The gold(I)-catalyzed reaction is proposed to proceed through the activation of the allylic alcohol by the gold catalyst, facilitating a nucleophilic attack by the second alcohol. The reaction typically yields the thermodynamically stable E-isomer.







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## References

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